

Naphthol AS-D Pigment: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Pigment red 112*

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Naphthol AS-D, a prominent member of the Naphthol AS series, serves as a crucial coupling component in the synthesis of azoic dyes and pigments. Its chemical structure allows for the formation of vibrant and durable colors, particularly in the red spectrum, upon reaction with diazonium salts. This technical guide provides an in-depth analysis of the molecular properties, synthesis, and key data associated with Naphthol AS-D, tailored for professionals in research and development.

Molecular and Physicochemical Properties

The fundamental identity of Naphthol AS-D is defined by its molecular formula, $C_{18}H_{15}NO_2$.^[1]
^[2] Its chemical name is 3-Hydroxy-N-(2-methylphenyl)-2-naphthamide.^[2] A summary of its key quantitative properties is presented in the table below, offering a consolidated view for easy reference and comparison.

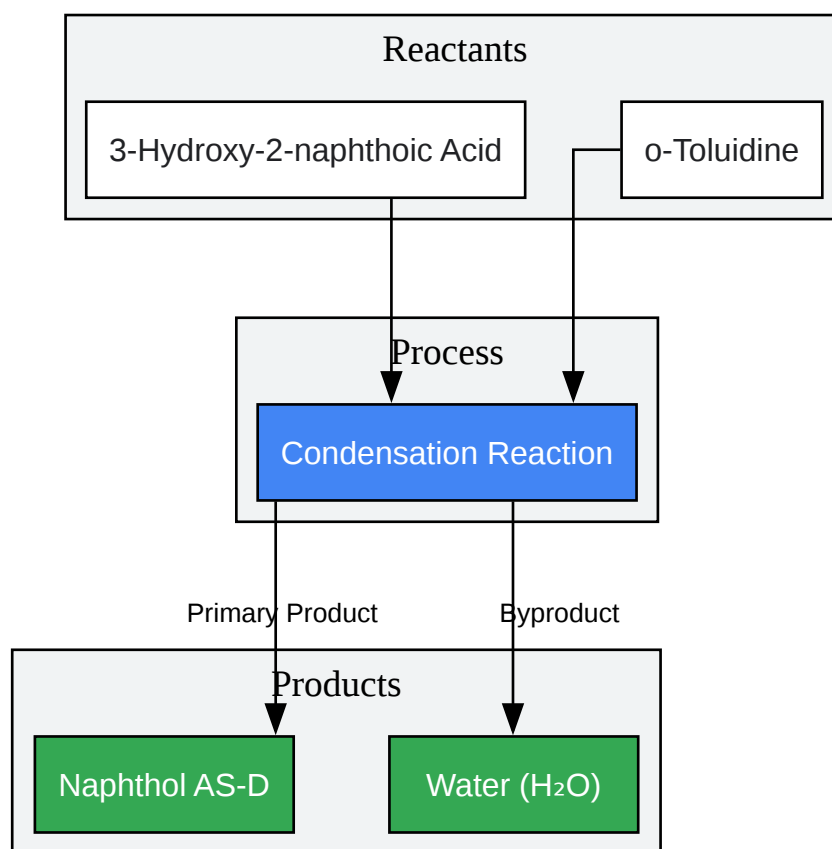
Property	Value	References
CAS Number	135-61-5	[1][2]
Molecular Weight	277.32 g/mol	[1][3]
Melting Point	195 - 198 °C	[1][4]
Appearance	Beige to light brown or creamish powder	[1][2][5]
Purity	≥ 97%	[2]
Solubility	Insoluble in water; Soluble in alkaline solutions, DMSO, and chloroform.	[1][2][4][5]
Moisture Content	< 0.15 %	[1]

Synthesis of Naphthol AS-D

The primary industrial synthesis of Naphthol AS-D involves the condensation reaction between 3-hydroxy-2-naphthoic acid and o-toluidine (2-methylaniline). This reaction typically requires a dehydrating agent or catalyst to facilitate the formation of the amide linkage.

Synthesis Pathway

The logical flow of the synthesis of Naphthol AS-D is depicted in the diagram below.



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Caption: Synthesis pathway of Naphthol AS-D.

Experimental Protocol: Synthesis via Condensation Reaction

The following is a representative experimental protocol for the synthesis of Naphthol AS-D, based on established chemical principles.

Materials:

- 3-hydroxy-2-naphthoic acid
- o-toluidine
- Phosphorus trichloride (or another suitable condensing agent)

- An inert, high-boiling solvent (e.g., xylene or toluene)
- Sodium carbonate solution
- Hydrochloric acid

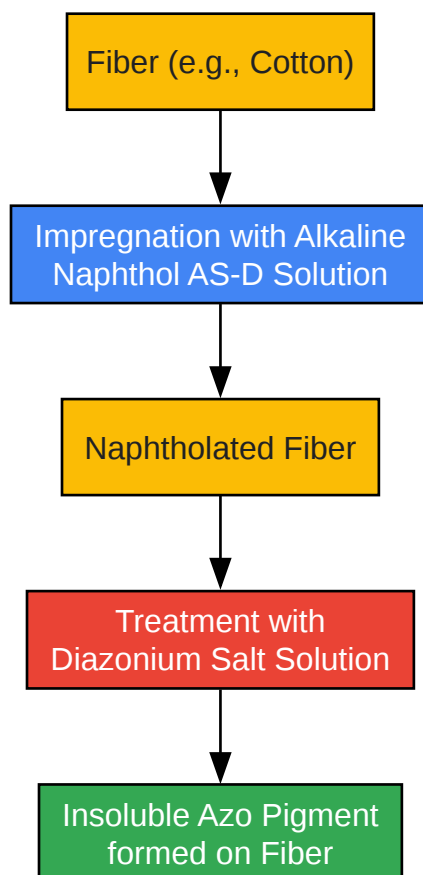
Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, condenser, and dropping funnel, a solution of 3-hydroxy-2-naphthoic acid in an inert solvent such as xylene is prepared.
- **Addition of Condensing Agent:** A condensing agent, for instance, phosphorus trichloride, is cautiously added to the reaction mixture.
- **Addition of Amine:** o-toluidine is then added dropwise to the mixture.
- **Heating and Reflux:** The reaction mixture is heated to reflux for several hours to ensure the completion of the condensation reaction. The progress of the reaction can be monitored by thin-layer chromatography.
- **Work-up:** After the reaction is complete, the mixture is cooled. The product is then precipitated by the addition of a sodium carbonate solution.
- **Purification:** The crude product is filtered, washed with water, and then with a dilute hydrochloric acid solution to remove any unreacted amine. Further purification can be achieved by recrystallization from a suitable solvent like xylene to yield the final Naphthol AS-D pigment.^[5]

Applications in Research and Industry

Naphthol AS-D is a vital intermediate in the manufacturing of a wide range of organic pigments and dyes.^{[5][6]} These pigments are valued for their excellent fastness properties, making them suitable for applications in textiles for dyeing cotton, viscose, and silk, as well as in printing inks and coatings.^{[2][5]} In a research context, derivatives of Naphthol AS-D, such as Naphthol AS-D chloroacetate, are utilized as fluorogenic substrates for esterases, finding applications in histochemistry and cytochemistry.^[4]

The workflow for the application of Naphthol AS-D in azoic dyeing is illustrated below.



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Caption: Azoic dyeing process using Naphthol AS-D.

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